

Application Notes and Protocols: Tigecycline Mesylate Solubility and Stability in DMSO

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Compound of Interest

Compound Name: Tigecycline mesylate

Cat. No.: B1139305

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Introduction

Tigecycline is a first-in-class glycylicycline, broad-spectrum antibiotic effective against various antibiotic-resistant bacteria.[1] Its mechanism of action involves the inhibition of protein translation by binding to the 30S ribosomal subunit.[2] Beyond its antimicrobial properties, tigecycline has demonstrated anti-leukemic activity by inhibiting mitochondrial translation, making it a compound of interest in oncology research.[1][3] For in vitro studies, tigecycline is commonly dissolved in Dimethyl Sulfoxide (DMSO). However, the compound's inherent instability presents a significant challenge for researchers.[1][3] Tigecycline is susceptible to both oxidation and epimerization, which can lead to the formation of pharmacologically inactive products.[3][4] Therefore, a thorough understanding of its solubility limits and stability in DMSO is critical for ensuring the accuracy and reproducibility of experimental results. These application notes provide a comprehensive overview of **tigecycline mesylate's** solubility and stability in DMSO, along with detailed protocols for its preparation and assessment.

Solubility of Tigecycline Mesylate in DMSO

Tigecycline mesylate is readily soluble in DMSO. However, reported solubility limits vary across different suppliers, and the final concentration can be affected by the quality of the solvent and the preparation technique. It is crucial to use fresh, anhydrous DMSO, as absorbed moisture can reduce the solubility of the compound.[5]

Quantitative Solubility Data

The following table summarizes the reported solubility of tigecycline in DMSO from various commercial suppliers.

Supplier/Source	Reported Solubility in DMSO	Molar Concentration (approx.)
Selleck Chemicals	100 mg/mL	170.75 mM
Cayman Chemical	~30 mg/mL	~51.23 mM
ChemicalBook	≥25 mg/mL	≥42.69 mM

Note: The molecular weight of Tigecycline (free base) is 585.65 g/mol , and **Tigecycline Mesylate** is 681.75 g/mol . Calculations are based on the free base for consistency with reported molarities.

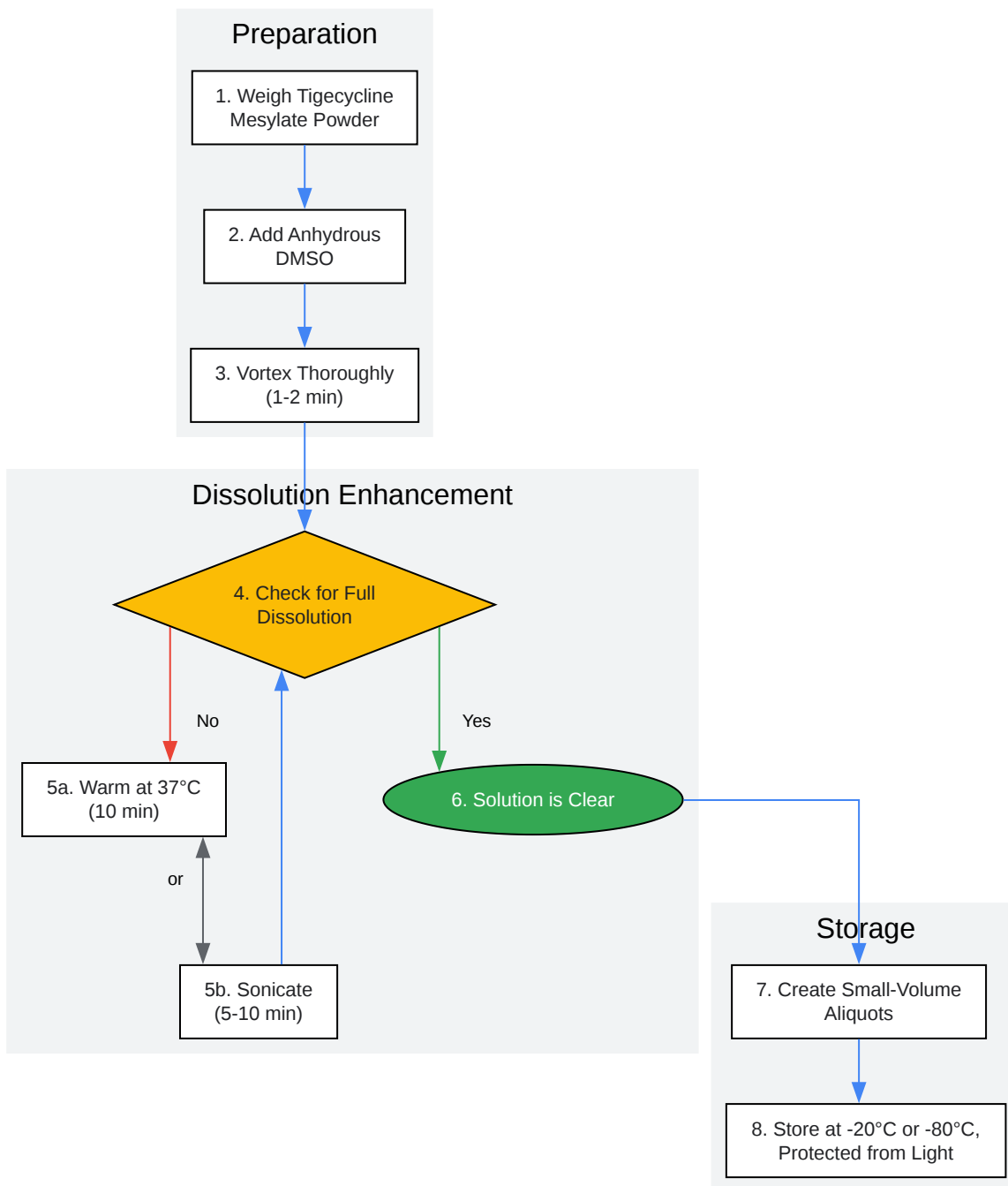
Protocol for Preparing a Concentrated Stock Solution in DMSO

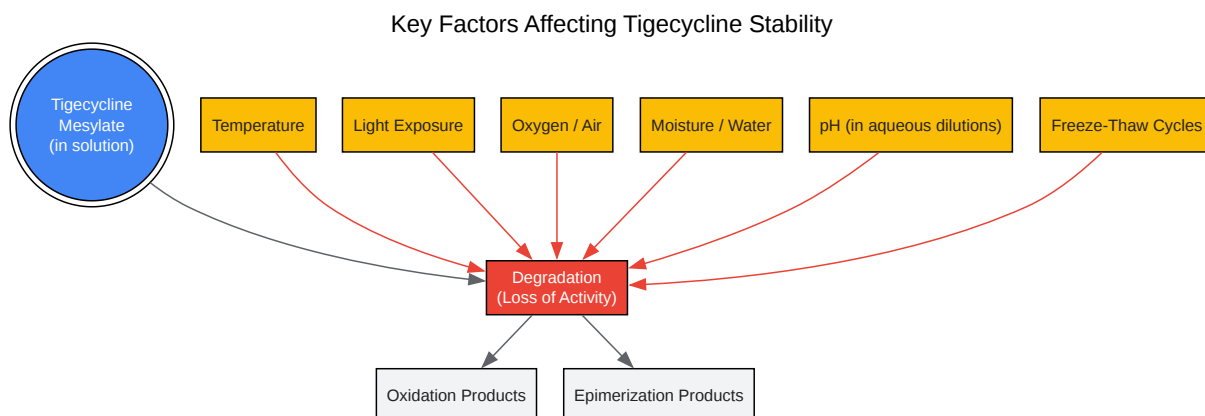
This protocol outlines the steps for preparing a stable, concentrated stock solution of **tigecycline mesylate** in DMSO.

- Materials:
 - **Tigecycline Mesylate** powder
 - Anhydrous, high-purity DMSO
 - Inert gas (e.g., argon or nitrogen) (optional, but recommended)
 - Sterile, amber glass vials or polypropylene tubes
 - Vortex mixer, sonicator, and a 37°C water bath or heating block
- Procedure:

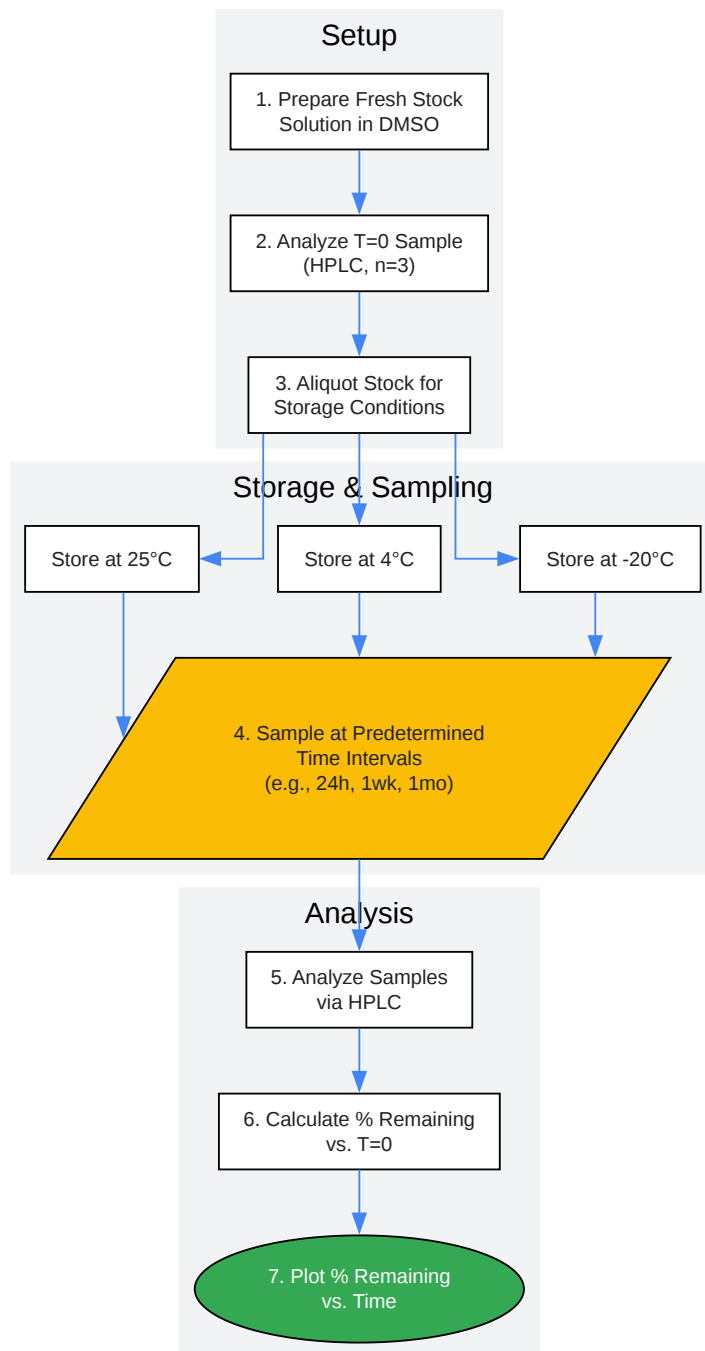
1. Equilibrate the **tigecycline mesylate** vial to room temperature before opening to prevent condensation.
2. Weigh the desired amount of **tigecycline mesylate** powder in a sterile tube.
3. Add the calculated volume of anhydrous DMSO to achieve the target concentration. For initial preparations, it is advisable to start with a lower concentration (e.g., 25-30 mg/mL) before attempting higher concentrations.[\[2\]](#)[\[6\]](#)
4. (Optional) Purge the headspace of the vial with an inert gas to displace oxygen and minimize oxidative degradation.[\[2\]](#)
5. Tightly cap the vial and vortex thoroughly for 1-2 minutes.
6. If the compound is not fully dissolved, use one or both of the following methods:
 - Sonication: Place the vial in an ultrasonic bath for 5-10 minutes.[\[1\]](#)
 - Warming: Gently warm the solution at 37°C for 10 minutes, with intermittent vortexing.[\[1\]](#)
7. Once fully dissolved, the solution should be clear and orange in color.[\[6\]](#)
8. For storage, create small-volume aliquots to avoid repeated freeze-thaw cycles.

Workflow for Preparing Tigecycline Mesylate Stock Solution





Experimental Workflow for Stability Assessment



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